

# In Vivo Dosing Protocol for STF-118804

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: STF-118804

CAS No.: 894187-61-2

Cat. No.: S548918

Get Quote

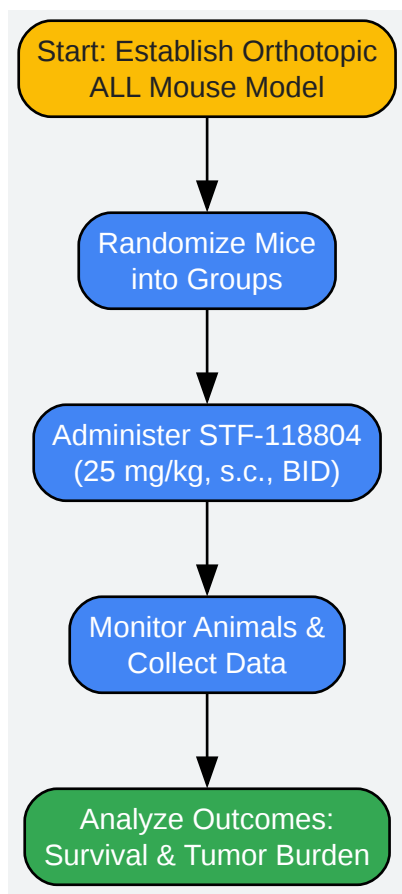
The table below summarizes the key parameters for administering **STF-118804** in mouse models of Acute Lymphoblastic Leukemia (ALL) [1] [2] [3].

| Parameter                | Specification   |
|--------------------------|---|
| Recommended Dose         | 25 mg/kg [1] [2] [3]  |
| Dosing Frequency         | Twice daily (BID) [1] [2] [3]   |
| Route of Administration  | Subcutaneous (s.c.) injection [1] [2] [3]                                   |
| Vehicle Formulation      | 20% (w/v) [2-hydroxypropyl]- $\gamma$ -cyclodextrin / 5% (v/v) DMSO [2] [3] |
| Study Duration (Example) | 20 days [2]   |

## Supporting Workflows & Experimental Design

The efficacy of **STF-118804** has been demonstrated in an orthotopic xenotransplant model of high-risk ALL. The typical workflow involves implanting leukemia cells (e.g., MV411) into mice, followed by treatment with the dosing regimen outlined above [1] [2]. This treatment has been shown to improve survival and effectively deplete leukemia-initiating cells [1] [2] [3].

The diagram below illustrates the logical sequence of this *in vivo* efficacy study.



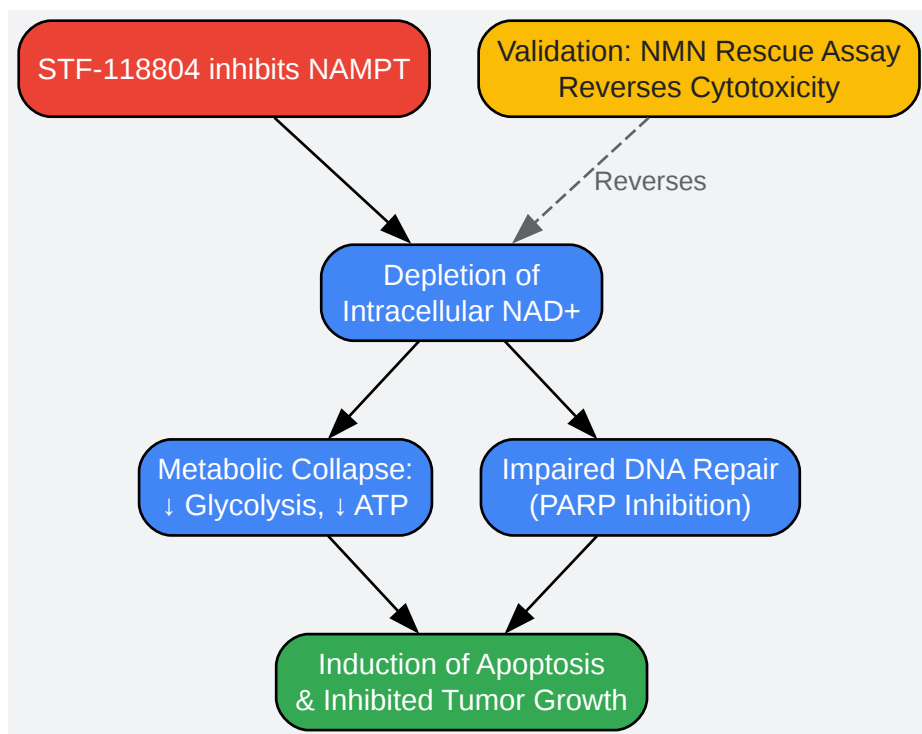
[Click to download full resolution via product page](#)

## Mechanism of Action and Key Assays

**STF-118804** is a highly specific competitive inhibitor of Nicotinamide Phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the NAD<sup>+</sup> salvage pathway [4] [1] [3]. By inhibiting NAMPT, **STF-118804** depletes intracellular NAD<sup>+</sup> levels, leading to metabolic collapse, impaired DNA damage repair, and ultimately, apoptosis in cancer cells [4] [5].

A critical experiment to confirm on-target activity is the **NMN Rescue Assay**. Adding exogenous Nicotinamide Mononucleotide (NMN), the product of the NAMPT reaction, can reverse the cytotoxic effects of **STF-118804**, rescuing both NAD<sup>+</sup> levels and cell viability [5]. This assay is a key proof that the observed effects are due to NAMPT inhibition.

The flowchart below summarizes this mechanism and the corresponding validation assay.



[Click to download full resolution via product page](#)

## Combination Therapy & Additional Context

- **Combination with Chemotherapy:** Preclinical studies in pancreatic cancer models show that **STF-118804** has an **additive effect** when combined with standard chemotherapeutic agents like **gemcitabine, paclitaxel, and etoposide** [4] [6]. This suggests a potential strategy to enhance efficacy in other cancers, including ALL.
- **Broader Preclinical Efficacy:** While the 25 mg/kg dose is established for ALL, **STF-118804** has also shown significant efficacy in reducing tumor size in an orthotopic model of pancreatic ductal adenocarcinoma (PDAC), confirming its activity across multiple cancer types [4] [6].
- **Comparison to Other Inhibitors:** **STF-118804** is a next-generation NAMPT inhibitor. Other inhibitors mentioned in the literature include FK866 and the clinical-stage compound OT-82, which has been reported to have a favorable toxicity profile [7] [5].

## Critical Experimental Considerations

- **Vehicle Preparation:** The solubility and stability of **STF-118804** are dependent on the correct preparation of the vehicle. Ensure the 20% [2-hydroxypropyl]- $\gamma$ -cyclodextrin solution is freshly prepared in saline or water and properly mixed with DMSO [2].

- **Confirmation of On-Target Activity:** Especially in a new experimental system, always include an NMN rescue group to confirm that the observed effects are due to on-target NAMPT inhibition and not off-target toxicity [5].
- **Monitoring Animal Health:** Although **STF-118804** was reported to be well-tolerated in a 20-day ALL study, closely monitor animals for signs of toxicity, which for this drug class can include thrombocytopenia and gastrointestinal effects [5] [2].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. - STF | NAMPT | Apoptosis | TargetMol 118804 [targetmol.com]
2. - STF | NAMPT | CAS 894187-61-2 | Buy 118804 - STF from... 118804 [invivochem.com]
3. - STF | CAS:894187-61-2 | NAMPT... | Manufacturer BioCrick 118804 [biocrick.com]
4. Preclinical efficacy of the novel competitive NAMPT inhibitor ... [pmc.ncbi.nlm.nih.gov]
5. Inhibition of nicotinamide phosphoribosyltransferase ... [pmc.ncbi.nlm.nih.gov]
6. Preclinical efficacy of the novel competitive NAMPT inhibitor ... [pubmed.ncbi.nlm.nih.gov]
7. Efficacy of NAMPT inhibition in T-cell acute lymphoblastic ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [In Vivo Dosing Protocol for STF-118804]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548918#stf-118804-in-vivo-dosing-25-mg-kg>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)